

Raxatrigine and Carbamazepine: A Guide to Pharmacokinetic Interactions

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the pharmacokinetic interactions between **raxatrigine** (also known as vixotrigine), a voltage-gated sodium channel blocker, and carbamazepine, a commonly used anticonvulsant and mood stabilizer. The data and protocols presented are derived from clinical studies to support informed decisions in drug development and clinical research.

Quantitative Analysis of Pharmacokinetic Interactions

The co-administration of **raxatrigine** and carbamazepine results in a notable pharmacokinetic interaction, primarily characterized by a reduction in **raxatrigine** exposure. This is attributed to the known enzyme-inducing properties of carbamazepine. A summary of the key pharmacokinetic parameter changes is presented in the table below.



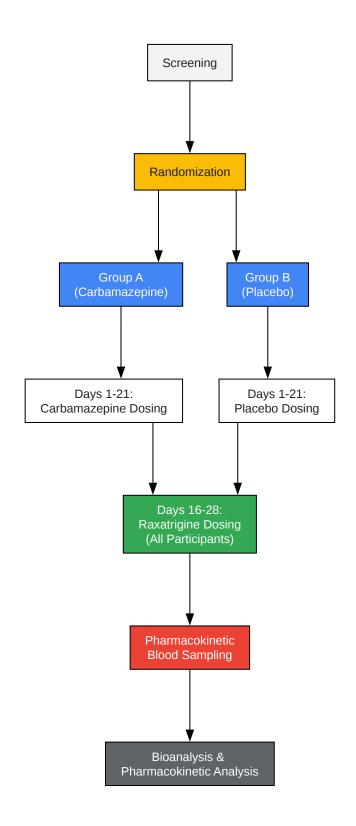
Pharmacokinetic Parameter	Analyte	Change upon Co- administration with Carbamazepine	Reference
AUC (Area Under the Curve)	Raxatrigine	↓ 31.6%	[1][2]
Cmax (Maximum Concentration)	Raxatrigine	↓ 26.3%	[1][2]
AUC (Area Under the Curve)	Carbamazepine	<10% decrease	[1][2]
Cmax (Maximum Concentration)	Carbamazepine	<10% decrease	[1][2]

Table 1: Summary of Pharmacokinetic Changes upon Co-administration of **Raxatrigine** and Carbamazepine.

Mechanism of Interaction: Metabolic Pathways

The observed pharmacokinetic interaction is primarily driven by the induction of drug-metabolizing enzymes by carbamazepine. Carbamazepine is a potent inducer of cytochrome P450 (CYP) enzymes, particularly CYP3A4, and uridine diphosphate-glucuronosyltransferases (UGTs).[1][2] **Raxatrigine** is principally metabolized by UGT enzymes.[1][2][3] Consequently, the induction of UGTs by carbamazepine leads to an accelerated metabolism of **raxatrigine**, resulting in lower systemic exposure.





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